

# Characterization of Walsuronoid B natural product

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## Compound of Interest

Compound Name: Walsuronoid B

Cat. No.: B023641

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An In-depth Technical Guide to the Characterization of **Walsuronoid B**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Walsuronoid B**, a naturally occurring limonoid isolated from *Walsura robusta*, has garnered scientific interest due to its unique chemical structure and promising biological activities. This technical guide provides a comprehensive overview of the characterization of **Walsuronoid B**, summarizing its physicochemical properties, spectroscopic data, and biological evaluation. Detailed experimental protocols for its isolation, structural elucidation, and bioactivity assessment are presented to facilitate further research and development. Furthermore, this document illustrates the current understanding of its mechanism of action, particularly its pro-apoptotic effects in liver cancer cells through the ROS/p53 signaling pathway.

## Introduction

Natural products remain a vital source of novel chemical entities for drug discovery. Limonoids, a class of highly oxygenated tetranortriterpenoids found predominantly in the Meliaceae and Rutaceae families, are known for their diverse biological activities, including anticancer, antimalarial, and anti-inflammatory properties. **Walsuronoid B**, isolated from the medicinal plant *Walsura robusta*, is a notable member of this class, featuring a rare 18(13 → 14)-abeo-limonoid skeleton. Preliminary studies have highlighted its potential as both an antimalarial and an anticancer agent, warranting a more detailed investigation into its chemical and biological characteristics. This guide aims to consolidate the available technical information on

**Walsuronoid B** to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

## Physicochemical and Spectroscopic Characterization

The definitive structure of **Walsuronoid B** was established through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

### Spectroscopic Data

While the specific  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data for **Walsuronoid B** are not publicly available in detail, the following tables provide a template for the expected data based on the analysis of similar limonoids isolated from *Walsura robusta*.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Walsuronoid B** (Template)

Position	$\delta\text{H}$ (ppm)	Multiplicity	J (Hz)
e.g., H-1	value	e.g., dd	values
...	...	...	...

Note: The actual  $^1\text{H}$  NMR data for **Walsuronoid B** needs to be obtained from relevant scientific literature.

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Walsuronoid B** (Template)

Position	$\delta\text{C}$ (ppm)
e.g., C-1	value
...	...

Note: The actual  $^{13}\text{C}$  NMR data for **Walsuronoid B** needs to be obtained from relevant scientific literature.

Table 3: Other Physicochemical and Spectroscopic Data

Parameter	Value
Molecular Formula	C <sub>27</sub> H <sub>32</sub> O <sub>8</sub>
Molecular Weight	484.54 g/mol
Appearance	White amorphous powder
High-Resolution Mass Spectrometry (HR-ESI-MS)	m/z [M+Na] <sup>+</sup> (Calculated and Found values)
Infrared (IR) $\nu_{\max}$ (cm <sup>-1</sup> )	(Characteristic absorption bands)
Ultraviolet (UV) $\lambda_{\max}$ (nm)	( $\lambda_{\max}$ values in a specified solvent)
Optical Rotation [ $\alpha$ ] <sub>D</sub>	(Value in a specified solvent and concentration)

## Biological Activity

**Walsuronoid B** has demonstrated noteworthy biological activities, particularly in the areas of cancer and infectious diseases.

## Anticancer Activity

**Walsuronoid B** exhibits significant cytotoxic effects against various human cancer cell lines, with a pronounced sensitivity observed in liver cancer cells, specifically HepG2 and Bel-7402. Its mechanism of action involves the induction of G2/M phase cell cycle arrest and apoptosis.

Table 4: In Vitro Cytotoxicity of **Walsuronoid B**

Cell Line	Cancer Type	IC <sub>50</sub> (μM)
HepG2	Hepatocellular Carcinoma	value
Bel-7402	Hepatocellular Carcinoma	value

Note: While the high sensitivity of these cell lines to **Walsuronoid B** has been reported, the specific IC<sub>50</sub> values require sourcing from the primary literature.

## Antimalarial Activity

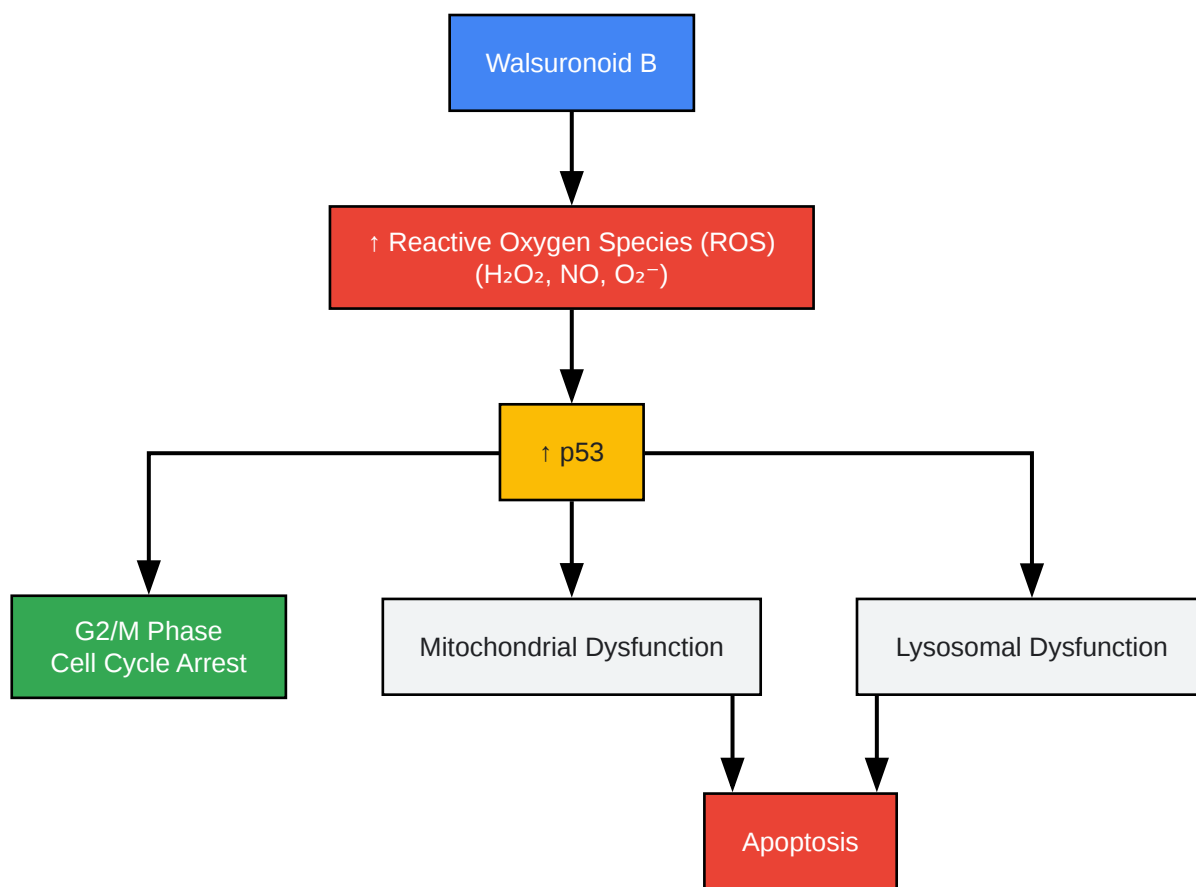
**Walsuronoid B** has shown moderate activity against the malaria parasite, *Plasmodium falciparum*.

Table 5: In Vitro Antimalarial Activity of **Walsuronoid B**

Parasite Strain	% Inhibition	Concentration (μM)
<i>Plasmodium falciparum</i>	40%	40

## Mechanism of Action: Apoptosis Induction in Liver Cancer

In-depth studies have revealed that **Walsuronoid B** induces apoptosis in human liver cancer cells through a signaling cascade involving reactive oxygen species (ROS) and the tumor suppressor protein p53.<sup>[1]</sup> This pathway ultimately leads to mitochondrial and lysosomal dysfunction, culminating in programmed cell death.



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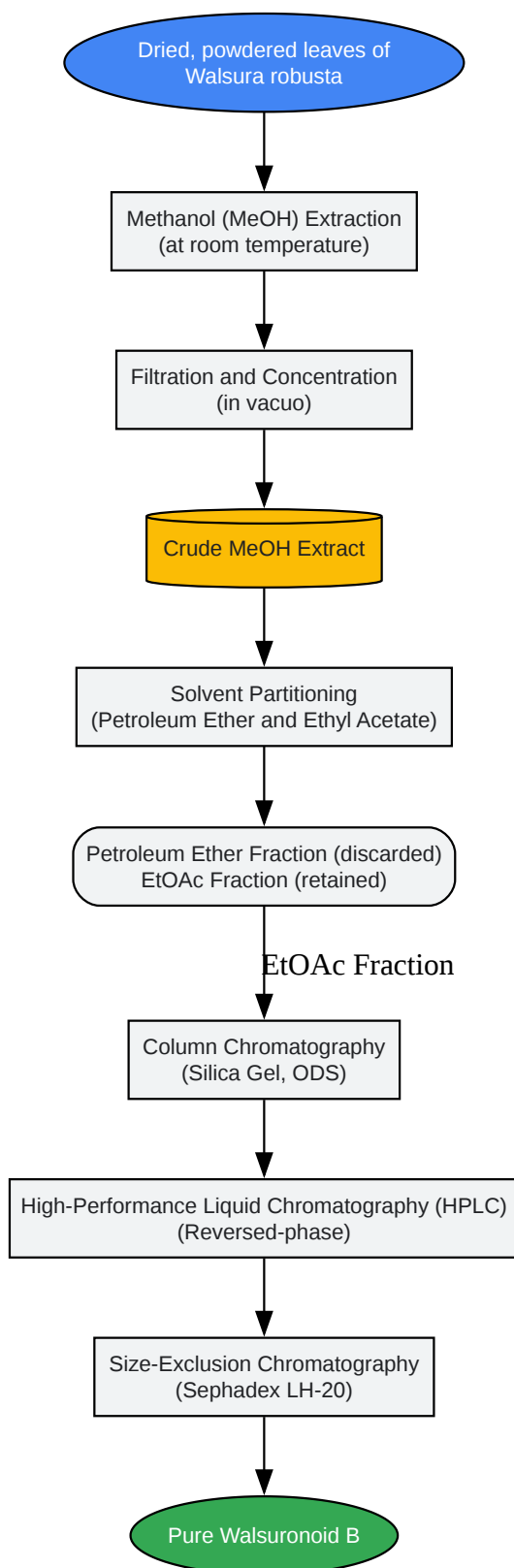
*Walsuronoid B-induced apoptosis signaling pathway in liver cancer cells.*

## Experimental Protocols

This section provides detailed methodologies for the key experiments involved in the characterization of **Walsuronoid B**.

## Isolation and Purification of Walsuronoid B

The following protocol outlines a general procedure for the isolation of **Walsuronoid B** from the dried leaves of *Walsura robusta*.



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## References

- 1. researchgate.net [researchgate.net]
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